Technical Support Center: Debugging and Error Handling in Automated Lab Systems

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	Adam II	
Cat. No.:	B1680247	Get Quote

Welcome to the technical support center for automated lab systems. This resource is designed for researchers, scientists, and drug development professionals to help troubleshoot common issues and provide answers to frequently asked questions.

General Troubleshooting

This section provides a systematic approach to identifying and resolving issues with your automated lab systems.

Frequently Asked Questions (FAQs)

Q1: My automated system has stopped working. What are the first steps I should take?

A1: When an automation system fails, a structured approach can help identify the root cause quickly.[1]

- Identify and Define the Problem: Clearly articulate what went wrong and at what specific point in the protocol the failure occurred. Note any error messages displayed.[2]

- Gather Data: Collect as much information as possible about the circumstances surrounding the failure. Review activity logs and metadata from the experiment.[1]

- Check for Simple Mistakes: Before investigating complex issues, rule out common human errors.[1][2]

Tech Support

- Ensure all components have power and are properly connected.[1][2]

- Verify that all necessary consumables (e.g., pipette tips, plates, reagents) are loaded in the correct positions and quantities.[2]

- Confirm that the correct version of the experimental protocol is being used.[2]

- Try to Reproduce the Error: If it is safe and feasible, attempt to repeat the process to see if the error is consistent or intermittent.[2]

- Consult Documentation and Experts: If the problem persists, refer to the instrument's user manual. If necessary, contact the automation vendor for technical support.[1]
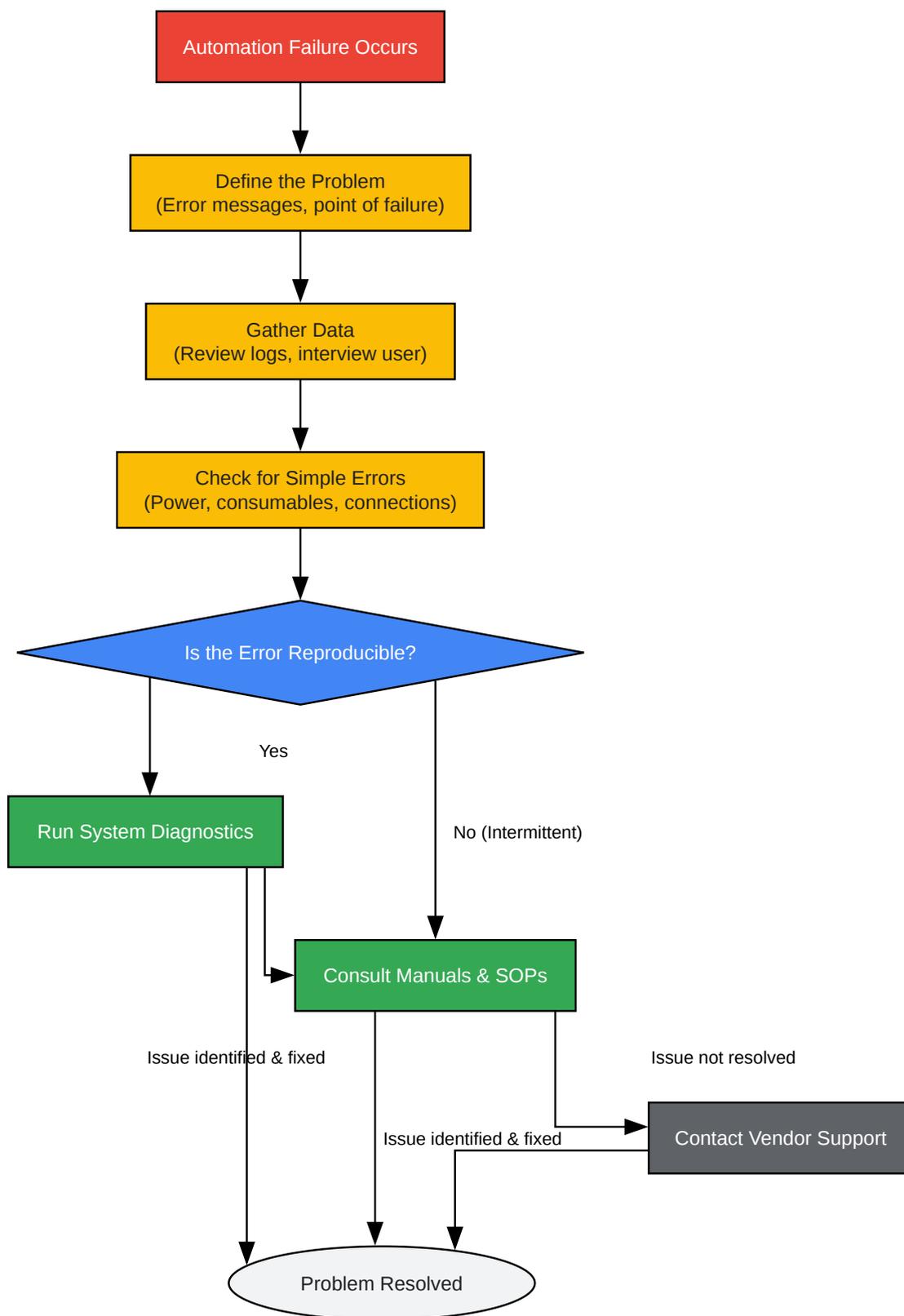
Q2: What are the common causes of automation failure in a lab setting?

A2: Failures in automated lab systems can stem from a variety of sources, ranging from hardware malfunctions to human error.[1] Common issues include:

- Damaged or Misaligned Equipment: Broken parts or equipment that is not correctly aligned can halt operations.[1]

- System Incompatibility: Issues can arise when trying to integrate new instruments with legacy systems.[1]

- Software and Connectivity Issues: Bugs in the control software or network problems can disrupt communication between different components of the system.

- Human Error: Mistakes such as mislabeling samples, incorrect data entry, or improper system setup are frequent causes of failure.[1]

- Environmental Factors: Temperature fluctuations, humidity, and vibrations can affect the performance of sensitive robotic components.[3]

General Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting general automation problems.

Automation Failure Occurs

Define the Problem
(Error messages, point of failure)

Gather Data
(Review logs, interview user)

Check for Simple Errors
(Power, consumables, connections)

Is the Error Reproducible?

Yes

No (Intermittent)

Run System Diagnostics

Consult Manuals & SOPs

Issue identified & fixed

Issue not resolved

Issue identified & fixed

Contact Vendor Support

Problem Resolved

Click to download full resolution via product page

Caption: A step-by-step workflow for diagnosing and resolving automation system failures.

Hardware and Equipment

This section addresses issues related to the physical components of your automated system, such as robotic arms and liquid handlers.

Frequently Asked Questions (FAQs)

Q1: The robotic arm on our system is experiencing collision errors. How can we troubleshoot this?

A1: Robotic arm collisions can damage the arm, other equipment, and compromise experiments. Troubleshooting these errors involves both immediate corrective actions and long-term preventative measures.

- Immediate Actions:

  - Emergency Stop: Immediately use the emergency stop function to prevent further damage.

  - Inspect for Damage: Carefully inspect the robotic arm and any equipment it may have collided with for visible damage.

  - Review Logs: Check the system's error logs to identify the exact point and circumstances of the collision.[2]

- Troubleshooting and Prevention:

  - Check for Obstructions: Ensure the robot's path is clear of any unexpected objects.

  - Verify Calibration: Re-run the robot's calibration routine to ensure it has an accurate map of its workspace.

  - Review and Optimize Pathing: Analyze the robot's programmed movement paths. In some cases, paths may need to be adjusted to avoid close-quarters movements.

  - Utilize Collision Detection Features: Modern robotic systems often have built-in collision detection. Ensure this feature is enabled and properly configured. Some advanced

systems use digital twins to simulate robot movements and predict potential collisions.[4][5]

Q2: We are seeing inconsistent results from our automated liquid handler. What could be the cause?

A2: Inaccurate or imprecise liquid handling is a common source of experimental variability.[6][7] The root cause can often be traced to a few key areas:
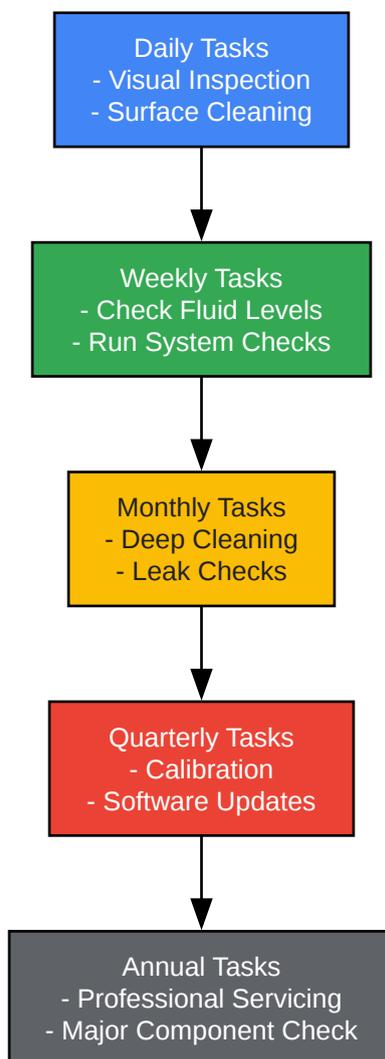
- Pipetting Technology and Liquid Type: Ensure the pipetting technology (e.g., air displacement vs. positive displacement) is appropriate for the type of liquid being handled (e.g., viscous, volatile).[8]

- Calibration: Regular calibration is crucial for ensuring accurate and precise dispensing.[9]

- Consumables: The quality of pipette tips can significantly impact performance. Using tips not approved by the manufacturer can lead to poor fit and inaccurate dispensing.[7][10]

- Software Settings: Incorrectly defined variables in the user interface, such as aspiration/dispense rates, heights, and liquid class settings, can lead to errors.[7][10]

- Maintenance: Regular preventative maintenance can identify and address issues like leaks in tubing or insufficient pressure in air displacement systems before they impact results.[8]

Preventative Maintenance for Automated Systems

Regular preventative maintenance is proven to reduce unplanned downtime and extend the lifespan of laboratory instruments.[11] Labs that perform scheduled maintenance report fewer service calls and longer equipment lifespans.[11]

Maintenance Task	Frequency	Key Benefits
Routine Cleaning	Daily/Weekly	Prevents contamination and carryover.[11]
Leak Checks (for fluidic systems)	Monthly	Catches issues before they impact system performance. [11]
Replace Consumables	As per manufacturer's schedule	Prevents leaks, pressure loss, and reduced sensitivity.[11]
Calibrate and Tune Instruments	Quarterly (or as needed)	Ensures accuracy and precision.[11]
Inspect and Update Software	Quarterly/Annually	Addresses bugs and ensures compatibility.[11]

The following diagram outlines a preventative maintenance schedule.

```
┌─────────────────────────┐
│     Daily Tasks         │
│   - Visual Inspection   │
│   - Surface Cleaning    │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│     Weekly Tasks        │
│   - Check Fluid Levels  │
│   - Run System Checks   │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│     Monthly Tasks       │
│   - Deep Cleaning       │
│   - Leak Checks         │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│     Quarterly Tasks     │
│   - Calibration         │
│   - Software Updates    │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│     Annual Tasks        │
│   - Professional Servicing │
│   - Major Component Check  │
└─────────────────────────┘
```

Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. How to troubleshoot automation problems in the lab [biosero.com]
- 2. theautomatedlab.com [theautomatedlab.com]
- 3. oxmaint.com [oxmaint.com]

- 4. ras.papercept.net [ras.papercept.net]

- 5. ieeexplore.ieee.org [ieeexplore.ieee.org]

- 6. scientificlabs.co.uk [scientificlabs.co.uk]

- 7. americanlaboratory.com [americanlaboratory.com]

- 8. aicompanies.com [aicompanies.com]

- 9. genemod.net [genemod.net]

- 10. bioprocessintl.com [bioprocessintl.com]

- 11. ttiservice.com [ttiservice.com]

- To cite this document: BenchChem. [Technical Support Center: Debugging and Error Handling in Automated Lab Systems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680247#debugging-and-error-handling-in-automated-lab-systems]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com